

IUPAC nomenclature and CAS registry number for 9H-Xanthen-9-amine.

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Compound of Interest

Compound Name: 9H-Xanthen-9-amine

Cat. No.: B1361169

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An In-depth Technical Guide to 9H-Xanthen-9-amine

This technical guide provides a comprehensive overview of **9H-Xanthen-9-amine**, including its chemical identity, physicochemical properties, experimental protocols, and potential biological significance. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Chemical Identification and Properties

9H-Xanthen-9-amine is a heterocyclic organic compound featuring a xanthene core structure with an amine group substituted at the 9-position.

IUPAC Name: **9H-xanthen-9-amine**^[1] CAS Registry Number: 35598-63-1^[1]

Physicochemical Data

The following table summarizes the key physicochemical properties of **9H-Xanthen-9-amine**.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₁ NO	PubChem[1]
Molecular Weight	197.23 g/mol	PubChem[1]
XLogP3	1.6	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	1	PubChem
Exact Mass	197.084063974 Da	PubChem[1]
Monoisotopic Mass	197.084063974 Da	PubChem[1]
Topological Polar Surface Area	38.9 Å ²	PubChem
Heavy Atom Count	15	PubChem
Complexity	209	PubChem[1]

Experimental Protocols

Detailed methodologies for the synthesis and purification of xanthene derivatives are available in the scientific literature. While a specific protocol for the direct synthesis of **9H-Xanthen-9-amine** is not readily available, a general approach can be adapted from the synthesis of related substituted xanthene derivatives. The following represents a plausible synthetic route.

Synthesis of 9H-Xanthen-9-amine

The synthesis of **9H-Xanthen-9-amine** can be approached through the reductive amination of 9H-Xanthen-9-one. This common organic transformation involves the reaction of a ketone with ammonia or an amine in the presence of a reducing agent.

Materials:

- 9H-Xanthen-9-one

- Ammonia (or an ammonium salt such as ammonium acetate)
- Sodium cyanoborohydride (or another suitable reducing agent)
- Methanol (or another suitable solvent)
- Hydrochloric acid (for workup)
- Sodium bicarbonate (for neutralization)
- Dichloromethane (for extraction)
- Anhydrous sodium sulfate (for drying)

Procedure:

- Dissolve 9H-Xanthen-9-one and an excess of the ammonia source in methanol in a round-bottom flask equipped with a magnetic stirrer.
- Cool the reaction mixture in an ice bath.
- Slowly add the reducing agent (e.g., sodium cyanoborohydride) to the stirred solution.
- Allow the reaction to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress using an appropriate analytical technique such as Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by the slow addition of dilute hydrochloric acid.
- Remove the methanol under reduced pressure.
- Neutralize the aqueous residue with a saturated solution of sodium bicarbonate.
- Extract the aqueous layer with dichloromethane (3 x 50 mL).
- Combine the organic layers and dry over anhydrous sodium sulfate.

- Filter the drying agent and concentrate the organic phase under reduced pressure to yield the crude product.

Purification

The crude **9H-Xanthen-9-amine** can be purified by column chromatography on silica gel.

Materials:

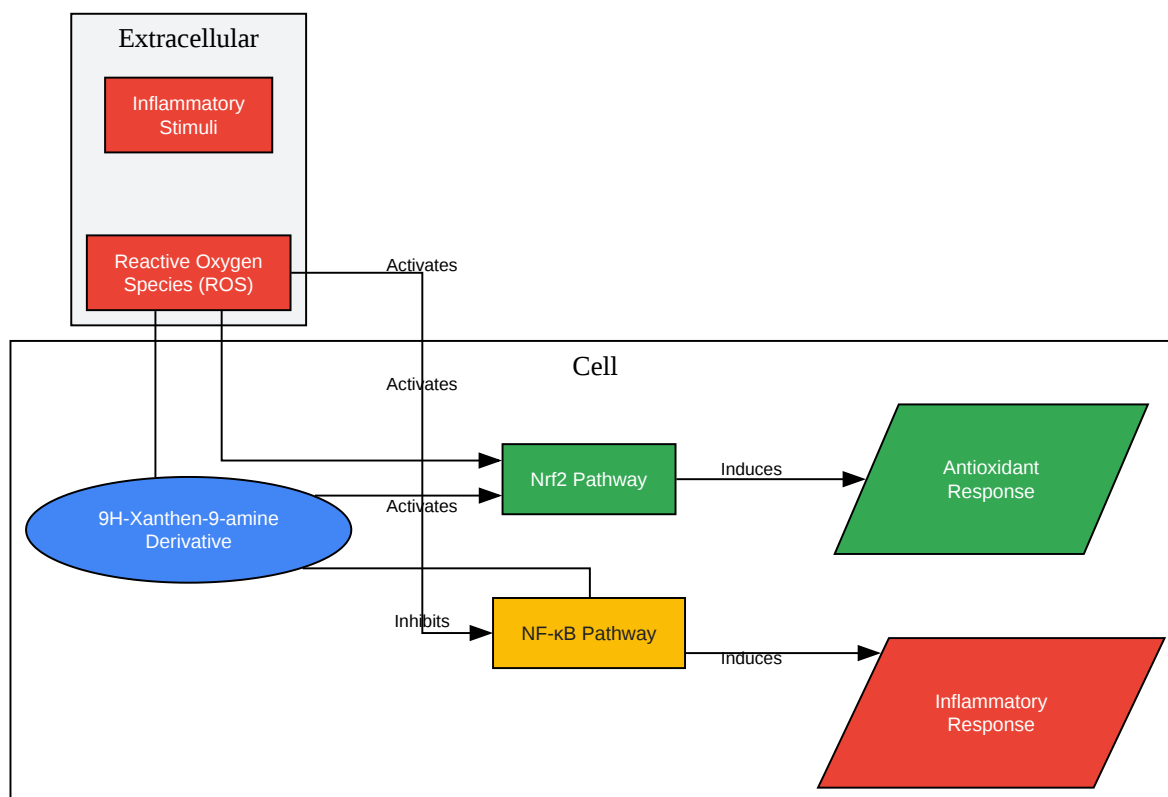
- Crude **9H-Xanthen-9-amine**
- Silica gel (for column chromatography)
- A suitable eluent system (e.g., a gradient of ethyl acetate in hexanes)

Procedure:

- Prepare a silica gel column using the chosen eluent system.
- Dissolve the crude product in a minimal amount of dichloromethane and adsorb it onto a small amount of silica gel.
- Apply the adsorbed product to the top of the prepared column.
- Elute the column with the chosen solvent system, collecting fractions.
- Monitor the fractions by TLC to identify those containing the pure product.
- Combine the pure fractions and remove the solvent under reduced pressure to obtain purified **9H-Xanthen-9-amine**.

Potential Biological Signaling

While the specific signaling pathways directly modulated by **9H-Xanthen-9-amine** are not extensively documented, the broader class of xanthene derivatives has been investigated for various biological activities, including antioxidant and anti-inflammatory effects.^{[2][3]} The diagram below illustrates a generalized potential mechanism of action for a xanthene derivative in mitigating oxidative stress and inflammation.

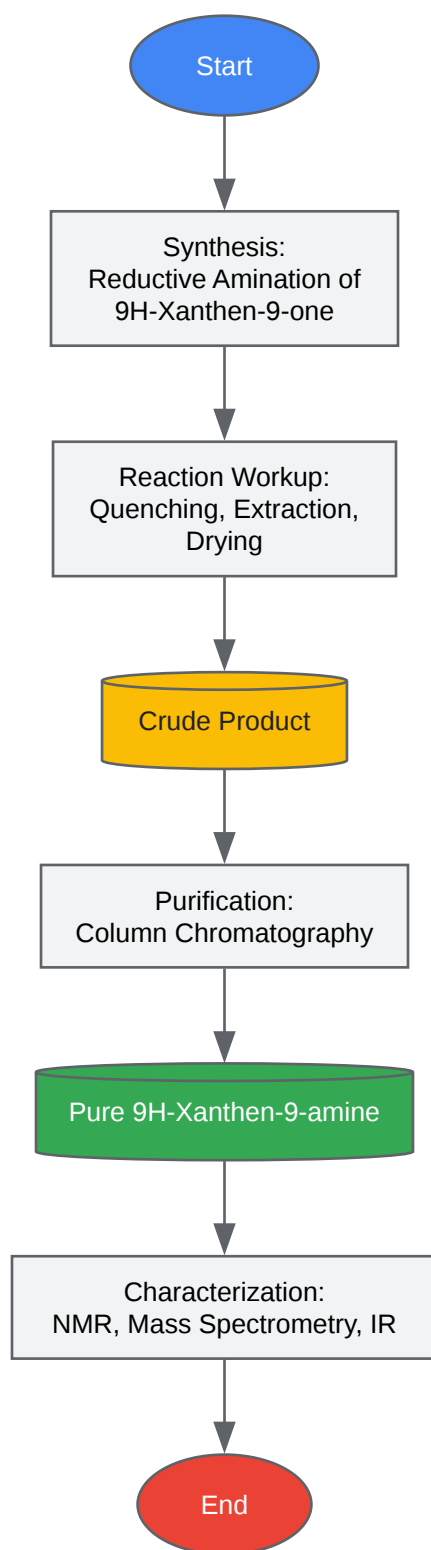


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Caption: Potential signaling pathways modulated by a xanthene derivative.

Experimental Workflow

The following diagram outlines a typical experimental workflow for the synthesis, purification, and characterization of **9H-Xanthen-9-amine**.



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Caption: Workflow for the synthesis and analysis of **9H-Xanthen-9-amine**.

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References

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